

# A Comparative Guide to Sulfenamide Accelerators in Natural Rubber Vulcanization

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## Compound of Interest

|                |   |
|----------------|---|
| Compound Name: | <i>N,N-Diisopropylbenzothiazole-2-sulfenamide</i> |
| CAS No.:       | 95-29-4   |
| Cat. No.:      | B1203013  |

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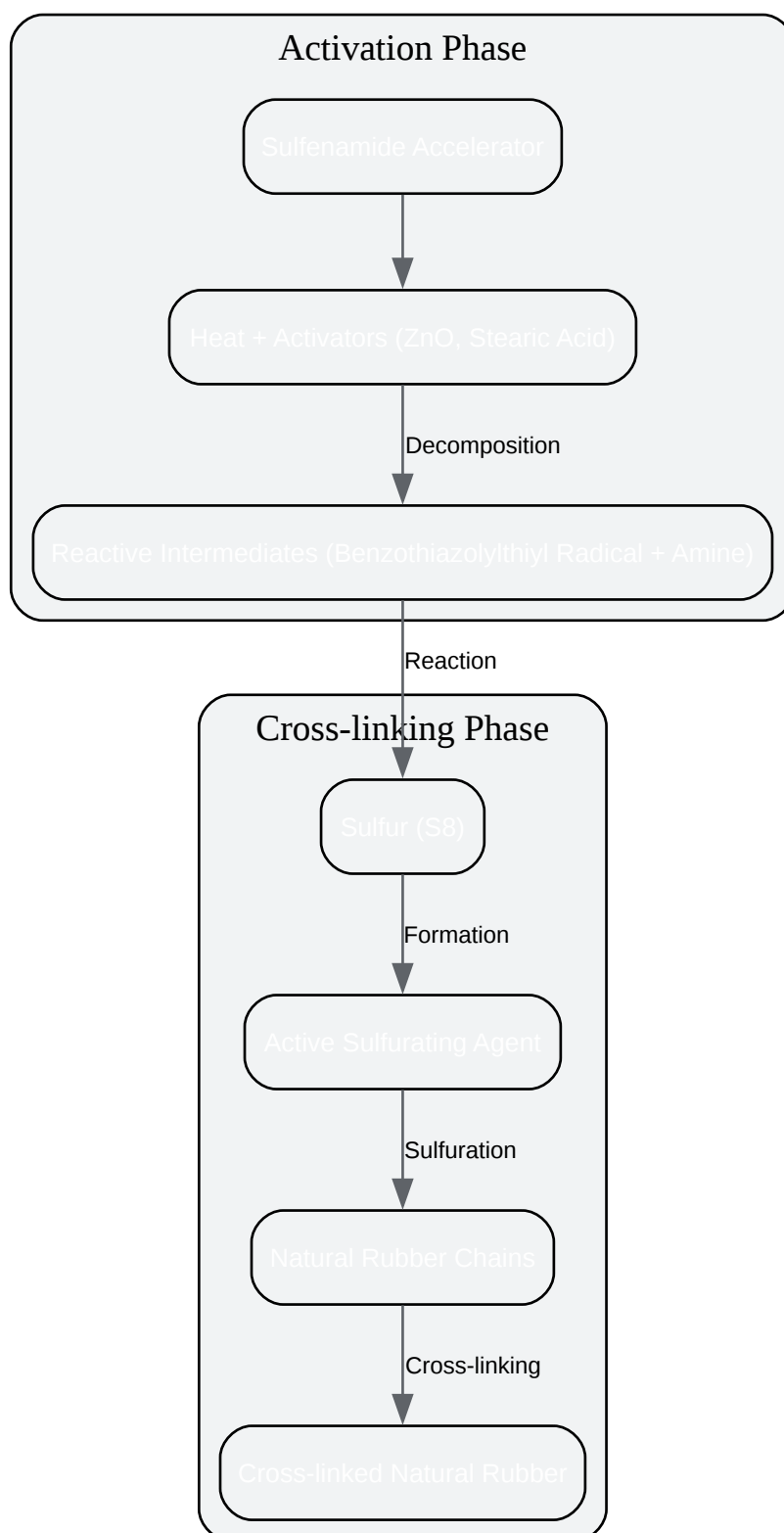
For researchers and professionals in the rubber industry, the selection of an appropriate accelerator system is paramount to achieving the desired vulcanizate properties and processing efficiency. Among the various classes of accelerators, sulfenamides are widely favored for their unique "delayed action" characteristic, which provides a crucial balance between scorch safety during processing and a fast cure rate during vulcanization. This guide provides an in-depth comparative analysis of the most commonly used sulfenamide accelerators in natural rubber (NR) compounds: N-cyclohexyl-2-benzothiazolesulfenamide (CBS), N-tert-butyl-2-benzothiazolesulfenamide (TBBS), and N,N-dicyclohexyl-2-benzothiazolesulfenamide (DCBS).

## The Role and Mechanism of Sulfenamide Accelerators

Sulfenamide accelerators are essential for modern rubber compounding, offering a significant improvement over older accelerator types like thiazoles.[1] Their primary advantage lies in providing a period of delayed cure onset, known as scorch time, which allows for safe mixing and processing of the rubber compound at elevated temperatures without premature

vulcanization.[2][3] Once the vulcanization temperature is reached, they decompose to generate reactive species that accelerate the cross-linking of rubber molecules with sulfur, leading to a rapid and efficient cure.[4]

The general mechanism of sulfenamide acceleration involves the thermal decomposition of the sulfenamide in the presence of activators like zinc oxide and stearic acid. This decomposition generates a benzothiazolylthiyl radical and an amine radical. The benzothiazolylthiyl radical then reacts with sulfur to form a polysulfidic intermediate, which is the active sulfurating agent that cross-links the natural rubber chains. The basicity of the amine byproduct plays a significant role in the accelerator's activity; more basic amines lead to faster cure rates but shorter scorch times.[1][5]



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Caption: Generalized mechanism of sulfenamide accelerated vulcanization.

## Comparative Performance Analysis

The choice between CBS, TBBS, and DCBS depends on the specific requirements of the application, particularly the balance between processing safety and cure speed.

### Cure Characteristics: Scorch Safety and Cure Rate

The most significant performance differences among these accelerators are their scorch times and cure rates. This is primarily attributed to the different amine groups attached to the sulfenamide.<sup>[1]</sup>

- CBS (N-cyclohexyl-2-benzothiazolesulfenamide): Offers a good balance of scorch safety and a fast cure rate.<sup>[2][6]</sup> It is a widely used general-purpose sulfenamide accelerator.
- TBBS (N-tert-butyl-2-benzothiazolesulfenamide): Provides a longer scorch delay compared to CBS, offering enhanced processing safety.<sup>[1][7]</sup> Its cure rate is slightly slower than CBS but still provides an efficient vulcanization.
- DCBS (N,N-dicyclohexyl-2-benzothiazolesulfenamide): Known for its excellent scorch safety, providing the longest delay among the three.<sup>[2][8]</sup> Consequently, it has a slower cure rate. This makes it suitable for thick rubber articles where a long, slow cure is necessary to ensure uniform heat distribution and prevent overcuring of the surface.<sup>[9]</sup>

| Accelerator | Scorch Safety (Scorch Time) | Cure Rate   |
|-------------|-----------------------------|-------------|
| CBS         | Good                        | Fast        |
| TBBS        | Excellent (Longer than CBS) | Medium-Fast |
| DCBS        | Superior (Longest)          | Slow        |

Table 1: Qualitative Comparison of Cure Characteristics.

A study on a natural rubber compound provided the following quantitative data for a formulation containing TBBS, which can serve as a reference point.

| Cure Characteristic          | Value |
|------------------------------|-------|
| Scorch Time (t10, min)       | 5.10  |
| Optimum Cure Time (t90, min) | 10.41 |
| Cure Rate Index (CRI)        | 18.83 |

Table 2: Example Cure Characteristics of a TBBS-accelerated Natural Rubber Compound at 150°C.[10] (Note: This data is from a specific formulation and should be used as a relative guide).

## Physical Properties of Vulcanizates

The choice of sulfenamide accelerator also influences the physical properties of the final vulcanized rubber product, such as modulus, tensile strength, and elongation at break.

- Modulus: TBBS is often reported to provide a higher modulus compared to CBS, potentially allowing for a slight reduction in the accelerator dosage to achieve similar properties.[1] DCBS tends to result in a lower modulus compared to CBS and TBBS.[8]
- Tensile Strength: All three accelerators can produce vulcanizates with good tensile strength. One study indicated that TBBS provides the best tensile strength among sulfenamides.[7]
- Aging Resistance: Sulfenamide accelerators, in general, contribute to good aging properties in the vulcanizate.[2][11]

| Accelerator | Modulus  | Tensile Strength |
|-------------|----------|------------------|
| CBS         | Good     | Good             |
| TBBS        | High     | Excellent        |
| DCBS        | Moderate | Good             |

Table 3: Qualitative Comparison of Physical Properties.

## Experimental Protocols

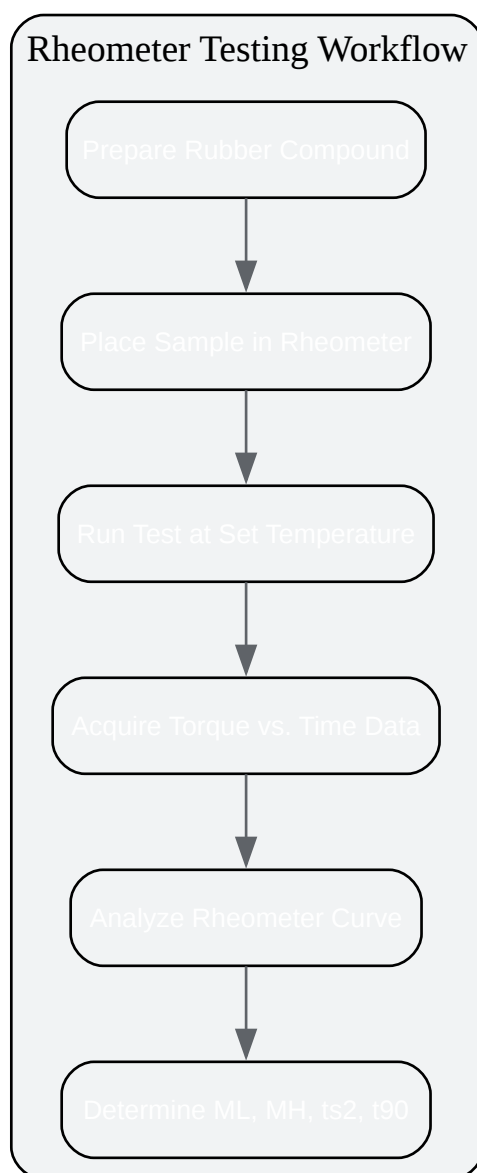
To objectively compare the performance of these accelerators, standardized experimental procedures are crucial.

## Rheometer Testing for Cure Characteristics

A moving die rheometer (MDR) or an oscillating disk rheometer (ODR) is used to determine the cure characteristics of the rubber compounds.

Methodology (ASTM D5289):

- **Sample Preparation:** A small, uncured rubber sample (approximately 5 grams) is placed in the temperature-controlled die cavity of the rheometer.
- **Test Execution:** The dies are closed, and the sample is subjected to a small, oscillating rotational strain at a specified vulcanization temperature (e.g., 150°C).
- **Data Acquisition:** The torque required to oscillate the die is measured as a function of time. As cross-linking occurs, the stiffness of the rubber increases, leading to a rise in torque.
- **Parameter Determination:** From the resulting rheometer curve (torque vs. time), the following parameters are determined:
  - **ML (Minimum Torque):** An indication of the compound's viscosity before vulcanization.
  - **MH (Maximum Torque):** An indication of the compound's stiffness and cross-link density after vulcanization is complete.
  - **ts2 (Scorch Time):** The time taken for the torque to rise by 2 dN·m above ML, representing the onset of cure.
  - **t90 (Optimum Cure Time):** The time taken to reach 90% of the maximum torque, representing the time for optimal cure.



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Caption: Workflow for determining cure characteristics using a rheometer.

## Tensile Property Measurement

The mechanical properties of the vulcanized rubber are evaluated using a tensile testing machine.

Methodology (ASTM D412):

- **Specimen Preparation:** Dumbbell-shaped test specimens are cut from a vulcanized rubber sheet that has been cured to its optimum cure time ( $t_{90}$ ).
- **Test Execution:** The specimen is mounted in the grips of a tensile testing machine.
- **Data Acquisition:** The specimen is stretched at a constant rate of speed until it breaks. The force required to stretch the specimen and the corresponding elongation are recorded.
- **Parameter Calculation:** From the stress-strain curve, the following properties are calculated:
  - **Tensile Strength:** The maximum stress applied to the specimen at the point of rupture.
  - **Modulus at a specific elongation (e.g., 300%):** The stress required to produce a specific amount of strain.
  - **Elongation at Break:** The percentage increase in length of the specimen at the point of rupture.

## Conclusion

The selection of a sulfenamide accelerator for natural rubber compounds requires a careful consideration of the desired processing safety, cure rate, and final physical properties.

- CBS is a versatile, all-around performer suitable for a wide range of applications where a balance of properties is needed.
- TBBS is the preferred choice when enhanced scorch safety is required without significantly compromising the cure time, making it ideal for complex processing operations.
- DCBS is the accelerator of choice for applications demanding maximum processing safety, such as in the production of thick-walled articles where a slow and uniform cure is essential.

By understanding the distinct performance characteristics of each of these sulfenamide accelerators, researchers and compounders can optimize their natural rubber formulations to meet the stringent demands of various applications.

## References

- ChemBroad. (n.d.). Sulfenamide Accelerators: Understanding Its Role. Retrieved from [\[Link\]](#)
- Weltt Chemicals. (2024, January 9). The Ultimate Guide to Sulfenamide Accelerator in 2024. Retrieved from [\[Link\]](#)
- Lusida Rubber Products. (n.d.). Vulcanization & Accelerators. Retrieved from [\[Link\]](#)
- Charoeythornkhajhornchai, P., Samthong, C., & Somwangthanaroj, A. (2017). Influence of sulfenamide accelerators on cure kinetics and properties of natural rubber foam. *Journal of Applied Polymer Science*, 134(19), 44822.
- Vagmi Chemicals. (n.d.). Accelerators. Retrieved from [\[Link\]](#)
- Kim, S.-M., & Kim, K.-J. (2013). Effects of Accelerators on the Vulcanization Properties of Silica vs. Carbon Black Filled Natural Rubber Compounds. *Polymers*, 37(3), 268-275.
- Nabil, H., Ismail, H., & Azura, A. R. (2013). Influence of accelerator type on properties of NR/EPDM blends. *ResearchGate*. Retrieved from [\[Link\]](#)
- Teker, M., Usloğlu, A., & Öztürk, E. (2024). The Effect of Accelerators on Vulcanization of Natural Rubber Compounds. *Journal of the Turkish Chemical Society, Section B: Chemical Engineering*, 7(1), 1–12.
- O. Sundström AB. (n.d.). Accelerators - Rubber Chemicals. Retrieved from [\[Link\]](#)
- ResearchGate. (n.d.). Information on NR and accelerators. [Table]. Retrieved from [\[Link\]](#)
- Yusheng. (n.d.). Rubber Accelerator In Rubber Compounding/Vulcanization Manufacturer, Supplier. Retrieved from [\[Link\]](#)
- ChemBroad. (2024, January 19). DCBS Rubber Accelerator: Properties, Uses, and Benefits. Retrieved from [\[Link\]](#)
- Crossland Chemicals. (n.d.). Rubber Accelerators. Retrieved from [\[Link\]](#)
- Charoeythornkhajhornchai, P., Samthong, C., & Somwangthanaroj, A. (2017). Influence of sulfenamide accelerators on cure kinetics and properties of natural rubber foam. *ResearchGate*. Retrieved from [\[Link\]](#)

- O. Sundström AB. (n.d.). Accelerators. Retrieved from [[Link](#)]
- American Journal of Engineering Research. (2013). Safe Vulcanisation System for Heat Resistant Natural Rubber Products for Engineering Applications. Retrieved from [[Link](#)]

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## Sources

- 1. Sulfenamide Accelerators: Understanding Its Role [[chembroad.com](http://chembroad.com)]
- 2. [researchgate.net](http://researchgate.net) [[researchgate.net](http://researchgate.net)]
- 3. Influence of sulfenamide accelerators on cure kinetics and properties of natural rubber foam-MedSci.cn [[medsci.cn](http://medsci.cn)]
- 4. Rubber Accelerators List / Manufacturers [[wrchem.com](http://wrchem.com)]
- 5. [semanticscholar.org](http://semanticscholar.org) [[semanticscholar.org](http://semanticscholar.org)]
- 6. [lusida.com](http://lusida.com) [[lusida.com](http://lusida.com)]
- 7. [dergipark.org.tr](http://dergipark.org.tr) [[dergipark.org.tr](http://dergipark.org.tr)]
- 8. [sundstrom.se](http://sundstrom.se) [[sundstrom.se](http://sundstrom.se)]
- 9. [akrochem.com](http://akrochem.com) [[akrochem.com](http://akrochem.com)]
- 10. [ajer.org](http://ajer.org) [[ajer.org](http://ajer.org)]
- 11. DCBS Rubber Accelerator: Properties, Uses, and Benefits [[chembroad.com](http://chembroad.com)]
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